

# Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride safety and handling

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## Compound of Interest

Compound Name: Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride

Cat. No.: B075784

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## An In-Depth Technical Guide to the Safe Handling of Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride**. The protocols and information herein are synthesized from authoritative safety data sheets and chemical databases to ensure scientific integrity and promote a culture of safety in the laboratory.

## Section 1: Compound Profile and Strategic Importance

**Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride** is a heterocyclic compound widely utilized as a key building block and pharmaceutical intermediate.<sup>[1][2]</sup> Its structural features, including the piperidine ring and reactive carbonyl group, make it a valuable precursor in the synthesis of complex molecules, particularly those targeting the central nervous system (CNS).<sup>[1][3][4]</sup> Understanding its properties is the first step toward safe and effective utilization in research and development.

This compound is typically encountered as a white to beige or brown crystalline powder.<sup>[1][5]</sup> Due to its role as a synthetic intermediate, laboratory personnel are likely to handle it in its solid form, necessitating specific controls to mitigate the risks associated with airborne particulates.

## Chemical Identification Data

Proper identification is critical for safety and regulatory compliance. The following table summarizes the key identifiers for this compound.

Identifier	Value	Source(s)
Chemical Name	Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride	[6]
Synonyms	1-Benzyl-3-carbethoxy-4-piperidone hydrochloride, Ethyl N-benzyl-3-oxopiperidine-4-carboxylate hydrochloride	[3][7]
CAS Number	52763-21-0	[7][8]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>3</sub> · HCl	[7][8]
Molecular Weight	297.78 g/mol	[6][8]
Appearance	White to brown crystalline powder	[1][5]

## Physicochemical Properties

These properties influence storage conditions, handling procedures, and potential reactivity.

Property	Value	Source(s)
Melting Point	160 - 165 °C (decomposes)	[7]
Flash Point	Not applicable / No information available	[7][8]
Solubility	Soluble in Methanol (as part of an NH <sub>4</sub> OH solution)	[1][8]
Stability	Stable under normal temperatures and pressures	[1]

## Section 2: Hazard Analysis and Risk Mitigation

A thorough understanding of the specific hazards associated with **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride** is fundamental to establishing a safe working environment. The primary risks associated with this solid compound are irritation upon contact with the skin, eyes, and respiratory system.<sup>[9]</sup>

### GHS Classification and Precautionary Measures

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. The classification for this compound necessitates specific handling protocols to avoid exposure.<sup>[6]</sup>

GHS Classification	Hazard Statement (H-Code)	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning	

Precautionary Statements (P-Codes) - Abridged:<sup>[9]</sup>

- P261: Avoid breathing dust.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

### Incompatibilities and Hazardous Decomposition

To prevent unwanted and potentially hazardous reactions, this compound should be stored away from incompatible materials.

- Incompatible Materials: Strong oxidizing agents.[\[10\]](#)
- Hazardous Decomposition Products: Upon thermal decomposition, this compound can release irritating and toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.[\[7\]](#)[\[11\]](#)

## Section 3: Standard Operating Protocol for Safe Laboratory Handling

The following protocols are designed to minimize exposure and ensure the safe handling of **Ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride** from storage to use. The causality behind these steps is the compound's nature as a fine, irritant powder.

### Engineering Controls

The primary engineering control is to prevent the generation and inhalation of dust.

- Ventilation: All handling of the solid compound, especially weighing and transferring, must be performed in a certified chemical fume hood or a ventilated balance enclosure.[\[7\]](#)[\[9\]](#) This captures any airborne particles at the source.
- Eyewash and Safety Shower: An operational and easily accessible emergency eyewash station and safety shower must be located in the immediate vicinity of the handling area.[\[9\]](#)

### Personal Protective Equipment (PPE)

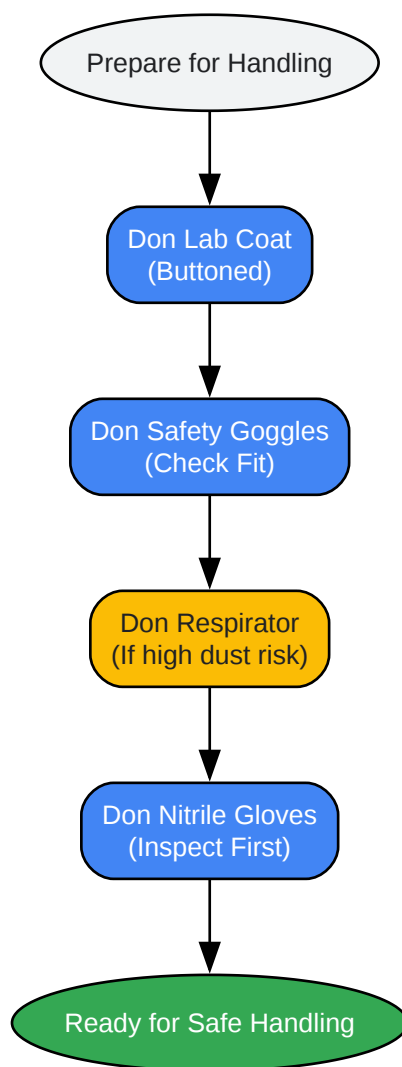
PPE is the last line of defense and must be selected based on the specific hazards.

Mandatory PPE Protocol:

- Hand Protection: Wear nitrile rubber gloves.[\[7\]](#) Inspect gloves for any tears or punctures before use. Double-gloving is recommended for extended procedures.
- Eye Protection: Chemical safety goggles conforming to European Standard EN166 or OSHA's 29 CFR 1910.133 regulations are required.[\[7\]](#)[\[10\]](#) A face shield should be used in

addition to goggles when there is a significant risk of splashing or dust generation.

- Respiratory Protection: For operations with a high potential for dust generation, a NIOSH/MSHA or European Standard EN 136 approved respirator with a particulate filter (e.g., N95) is necessary.[8]
- Body Protection: A standard laboratory coat is required. Ensure it is fully buttoned. For larger quantities, a chemically resistant apron is advisable.



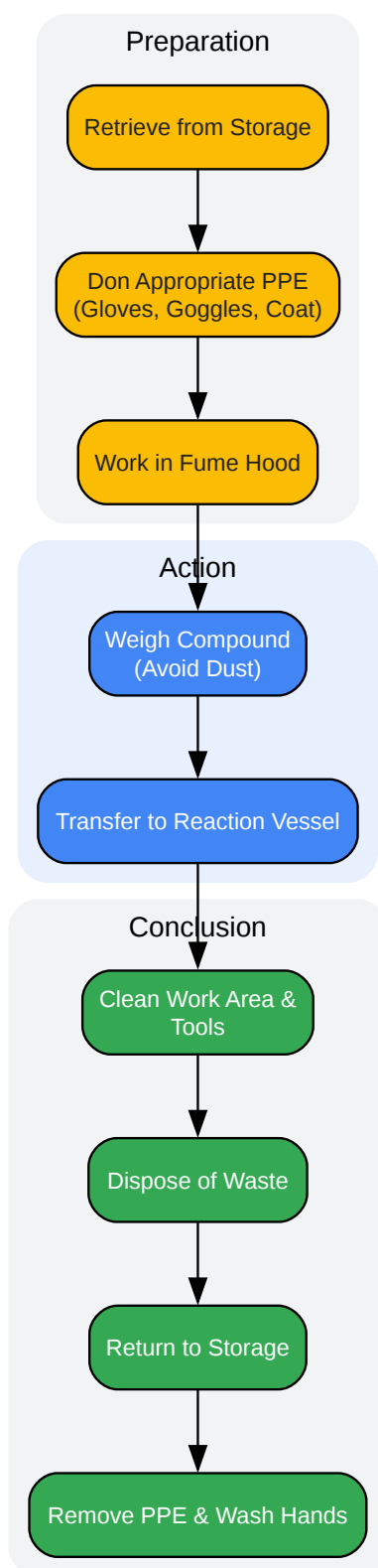
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Caption: Personal Protective Equipment (PPE) sequence before handling.

## Safe Weighing and Dispensing Protocol

This protocol is designed to prevent contamination and personnel exposure.

- Preparation: Designate a specific area within the fume hood for dispensing. Place a weigh boat or appropriate container on the analytical balance.
- Tare Balance: Close the balance draft shield doors and tare the balance.
- Transfer: Open the stock container inside the fume hood. Use a clean spatula to carefully transfer the desired amount of powder to the weigh boat. Avoid scooping in a manner that creates airborne dust.
- Weighing: Close the draft shield doors and record the mass.
- Closure: Securely close the stock container immediately after dispensing.
- Cleanup: Use a small brush or a specialized laboratory vacuum to clean any residual powder from the balance and surrounding area within the fume hood. Dispose of the weigh boat and any contaminated wipes as hazardous waste.
- Hand Washing: After the procedure is complete and PPE has been removed, wash hands thoroughly with soap and water.<sup>[9]</sup>



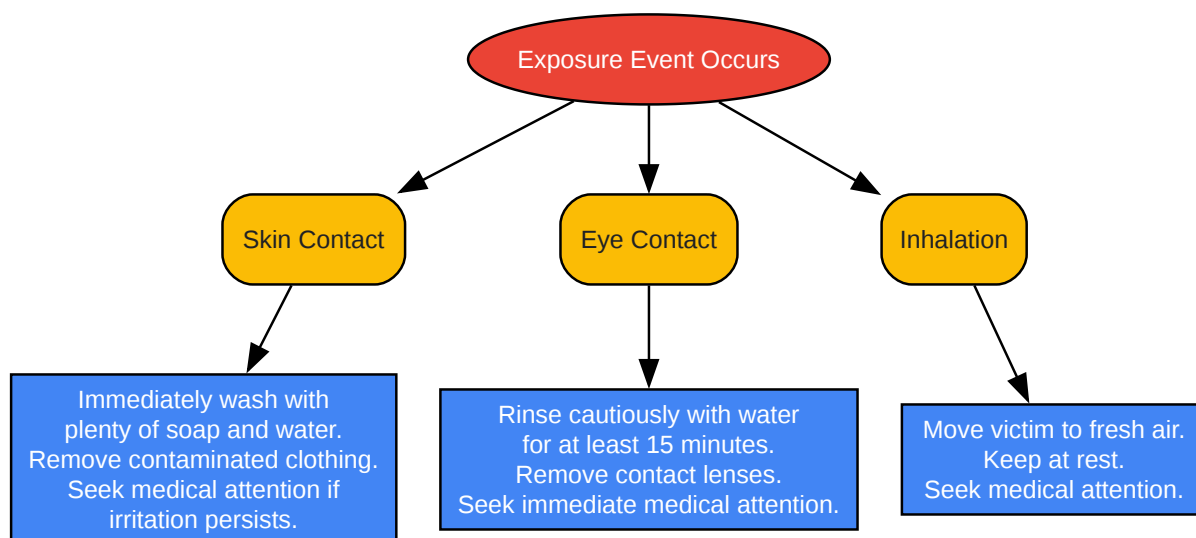
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Caption: A logical workflow for the safe handling of the compound.

## Section 4: Emergency Protocols

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

### Exposure Response



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Caption: Decision tree for responding to personnel exposure events.

Detailed First-Aid Measures:[\[7\]](#)[\[9\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor. If the victim is not breathing, provide artificial respiration.



- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Accidental Release (Spill) Protocol

This protocol is for minor incidental spills that can be handled by trained laboratory personnel. For major spills, evacuate the area and contact emergency services.[\[12\]](#)[\[13\]](#)

Minor Spill Cleanup Procedure:

- Alert & Secure: Alert personnel in the immediate area. Restrict access to the spill location.  
[\[14\]](#)
- Assess: Ensure the spill is minor and that you have the correct PPE and materials to clean it up. Ensure ventilation is adequate.
- PPE: Don the appropriate PPE as described in Section 3.2, including respiratory protection.
- Containment: Prevent the powder from spreading further.
- Cleanup: Gently sweep or scoop up the spilled solid material and place it into a suitable, labeled container for hazardous waste disposal.[\[9\]](#)[\[10\]](#) Avoid actions that generate dust. Do not use a standard vacuum cleaner.
- Decontamination: Once the bulk material is removed, wipe the spill area with a cloth dampened with soapy water. Collect the cloth and any contaminated materials for disposal as hazardous waste.[\[14\]](#)
- Disposal: Seal and label the waste container. Dispose of it through your institution's hazardous waste management program.[\[9\]](#)

## Section 5: Storage and Waste Disposal

### Storage Conditions

Proper storage is crucial for maintaining the compound's stability and preventing accidental release.

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[1][9]
- Keep the container tightly closed when not in use.[1][9]

## Waste Management

All waste containing this compound, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[9][14] Do not empty into drains. [9] Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[9]

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